

Investigating the Downstream Targets of CCT020312: A Technical Guide

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Compound of Interest

Compound Name: CCT020312

Cat. No.: B15607956

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Abstract

CCT020312 is a selective small molecule activator of the Eukaryotic Translation Initiation Factor 2-alpha Kinase 3 (EIF2AK3), more commonly known as PERK (Protein Kinase R-like Endoplasmic Reticulum Kinase). This technical guide provides an in-depth overview of the downstream molecular targets and cellular effects of **CCT020312**. By selectively activating the PERK branch of the unfolded protein response (UPR), **CCT020312** initiates a signaling cascade that impacts cell cycle progression, apoptosis, and autophagy, making it a valuable tool for cancer research and a potential therapeutic agent. This document summarizes key quantitative data, details relevant experimental methodologies, and provides visual representations of the associated signaling pathways and workflows.

Mechanism of Action of CCT020312

CCT020312 selectively activates PERK, a key sensor of endoplasmic reticulum (ER) stress.[1][2][3][4] Unlike global ER stress inducers, **CCT020312** does not significantly activate the other two main UPR branches mediated by IRE1 and ATF6.[1] Upon activation by **CCT020312**, PERK phosphorylates the alpha subunit of eukaryotic initiation factor 2 (eIF2 α) at Serine 51.[1]

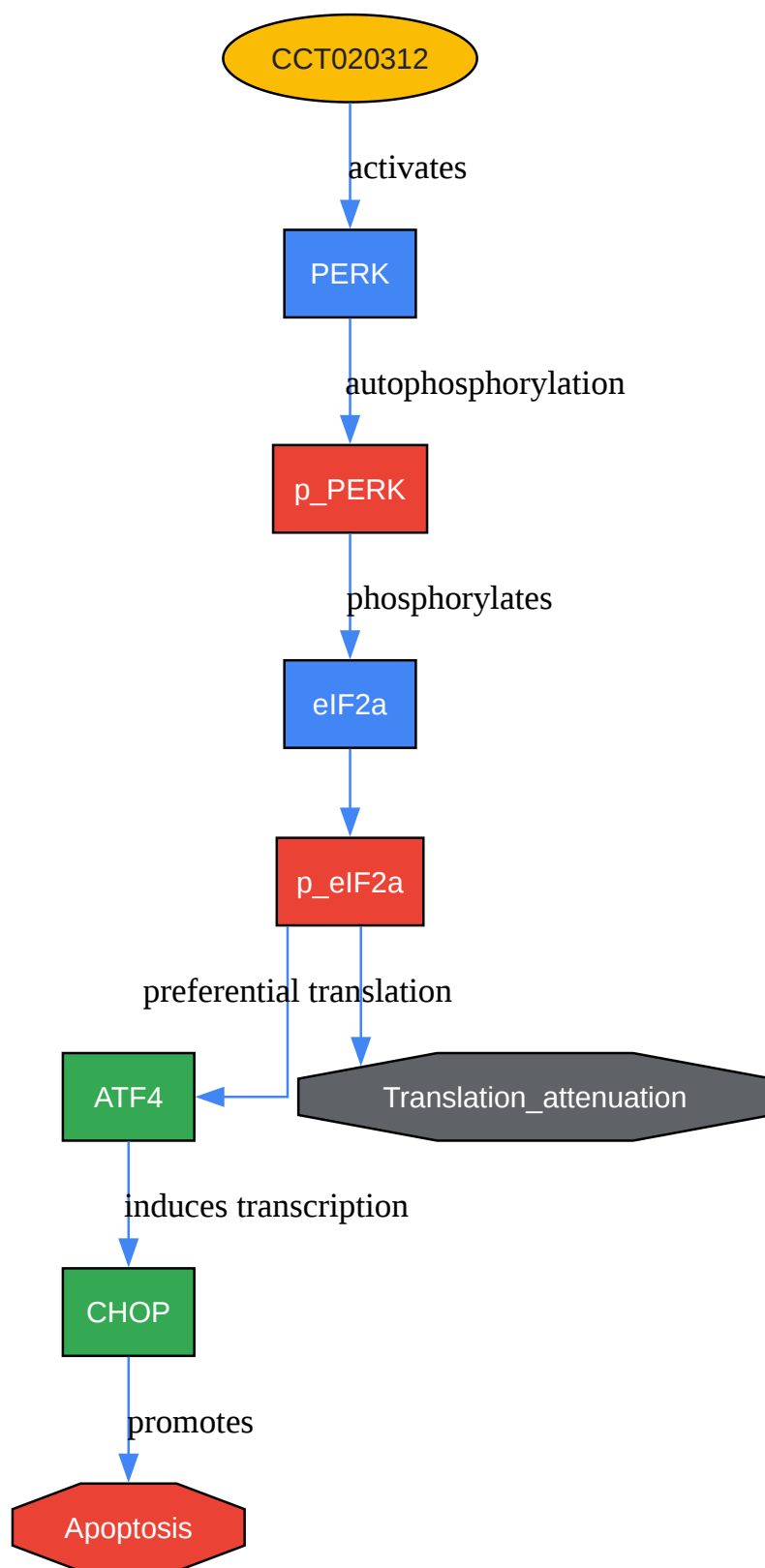
[5] This phosphorylation event is a central node in the downstream signaling cascade, leading to a temporary attenuation of global protein synthesis while paradoxically promoting the translation of specific mRNAs, such as that of Activating Transcription Factor 4 (ATF4).[1][6]

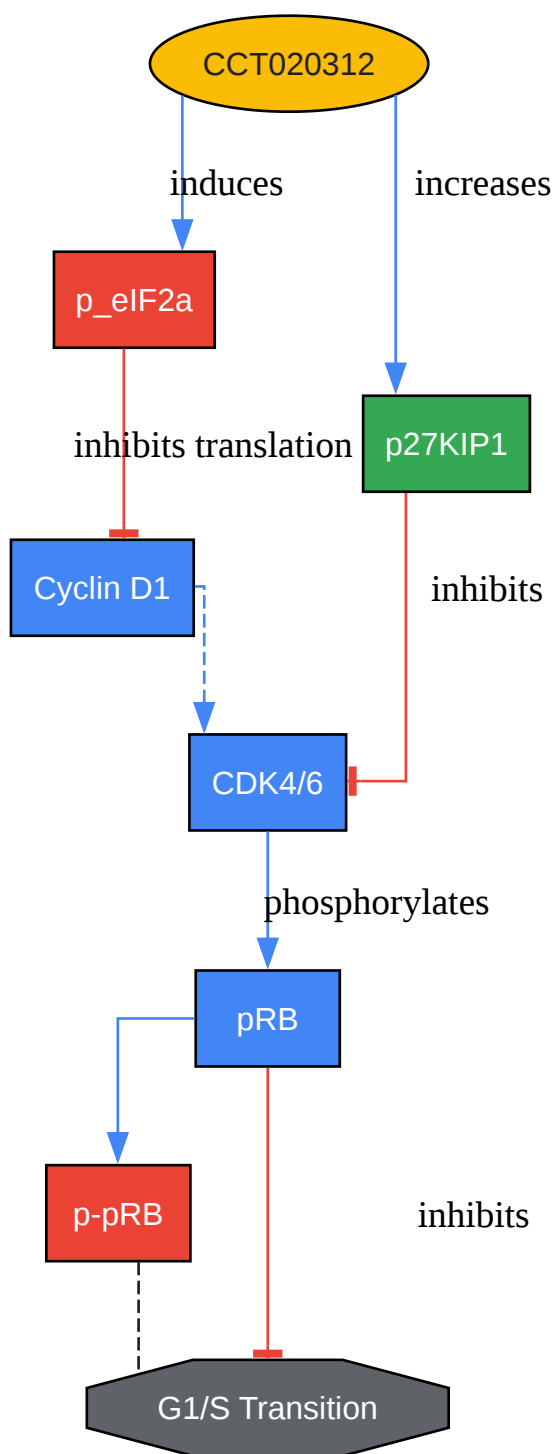
Key Downstream Signaling Pathways

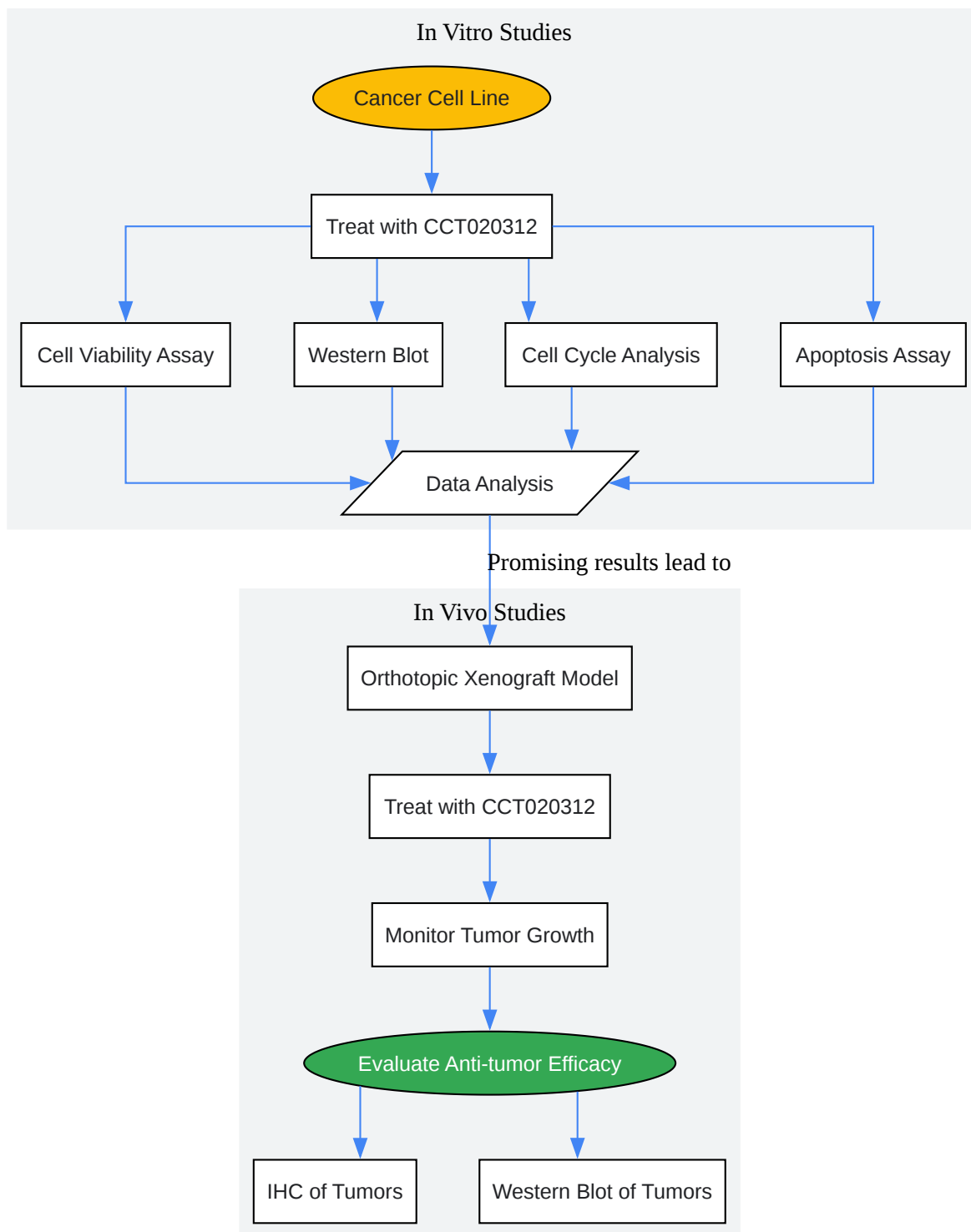
The activation of the PERK/eIF2 α /ATF4 axis by **CCT020312** triggers several critical downstream pathways that collectively contribute to its anti-proliferative and pro-apoptotic effects.

PERK/eIF2 α /ATF4/CHOP Signaling Pathway

The primary signaling cascade initiated by **CCT020312** is the PERK/eIF2 α /ATF4/CHOP pathway.[4][6] ATF4, once translated, acts as a transcription factor that upregulates the expression of genes involved in stress responses, including the pro-apoptotic C/EBP Homologous Protein (CHOP), also known as GADD153.[1][6][7] The sustained activation of this pathway is crucial for the anti-tumor effects of **CCT020312**. [6]







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